

N,N-Dimethyl-2-methoxyethylamine: A Comprehensive Technical Guide to its Applications

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Compound of Interest

Compound Name:	<i>N,N-Dimethyl-2-methoxyethylamine</i>
CAS No.:	3030-44-2
Cat. No.:	B1606142

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Introduction

N,N-Dimethyl-2-methoxyethylamine (DMEA) is a versatile tertiary amine that has carved a niche for itself across a spectrum of chemical applications. Its unique molecular structure, featuring a sterically accessible nitrogen atom and a coordinating methoxy group, imparts a distinct reactivity profile that makes it a valuable tool for researchers, scientists, and drug development professionals. This technical guide provides an in-depth exploration of the core applications of DMEA, moving beyond a simple catalog of uses to delve into the underlying chemical principles and practical methodologies that underpin its utility. We will examine its role as a catalyst in polymerization reactions, its function as a strategic intermediate in the synthesis of high-value molecules, and its potential as a ligand in transition metal catalysis.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **N,N-Dimethyl-2-methoxyethylamine** is fundamental to its safe and effective application. These properties are

summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₁₃ NO	[1]
Molecular Weight	103.16 g/mol	[1]
CAS Number	3030-44-2	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	64-68 °C	[2]
Density	0.827 g/cm ³ (predicted)	[2]
pKa (of conjugate acid)	9.0	[1]
Synonyms	2-Methoxy-N,N-dimethylethanamine, Dimethylaminoethyl methyl ether	[1]

Core Applications

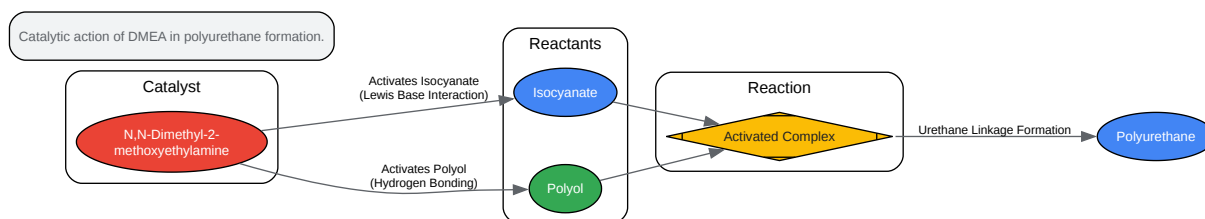
Catalyst in Polyurethane Systems

One of the most significant industrial applications of **N,N-Dimethyl-2-methoxyethylamine** is as a catalyst in the production of polyurethane foams and elastomers.[3] Tertiary amines are widely used to control the delicate balance between the gelling (urethane formation) and blowing (urea and carbon dioxide formation) reactions.

Catalytic Mechanism:

The catalytic activity of tertiary amines in polyurethane formation stems from their ability to activate both the isocyanate and the polyol reactants. The lone pair of electrons on the nitrogen atom of DMEA can interact with the electrophilic carbon of the isocyanate group, increasing its susceptibility to nucleophilic attack by the hydroxyl groups of the polyol. Concurrently, the amine can form a hydrogen bond with the hydroxyl group of the polyol, increasing its nucleophilicity.

The presence of the ether linkage in DMEA is thought to play a crucial role in its catalytic performance. The oxygen atom can participate in hydrogen bonding with the polyol, further enhancing its reactivity. This dual activation pathway is a key contributor to the efficiency of DMEA as a polyurethane catalyst.



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Catalytic action of DMEA in polyurethane formation.

Comparative Performance:

The choice of amine catalyst significantly impacts the processing parameters and final properties of polyurethane foams. The following table provides a general comparison of DMEA with other common tertiary amine catalysts.

Catalyst	Primary Catalytic Activity	Start Time	Gel Time	Tack-Free Time
DMEA	Balanced Gelling/Blowing	Moderate	Moderate	Moderate
Triethylenediamine (TEDA)	Strong Gelling	Fast	Fast	Fast
Bis(2-dimethylaminoethyl)ether (BDMAEE)	Strong Blowing	Very Fast	Moderate	Slow
N,N-Dimethylcyclohexylamine (DMCHA)	Strong Gelling	Fast	Fast	Fast

Note: The values for start time, gel time, and tack-free time are relative and can vary significantly depending on the specific formulation (polyol, isocyanate, surfactant, etc.) and processing conditions.

Experimental Protocol: Preparation of a Rigid Polyurethane Foam (Illustrative)

The following is a generalized laboratory-scale protocol for the preparation of a rigid polyurethane foam using DMEA as a catalyst. Note: This is an illustrative example and must be adapted and optimized for specific raw materials and desired foam properties. All work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

- Preparation of the Polyol Blend (Component A):
 - In a suitable container, accurately weigh the polyol(s).
 - Add the surfactant and **N,N-Dimethyl-2-methoxyethylamine** (DMEA) catalyst to the polyol and mix thoroughly until a homogeneous blend is obtained. The typical catalyst loading is in the range of 1-3 parts per hundred parts of polyol (php).

- If a blowing agent other than water is used, it is typically added to the polyol blend at this stage.
- Foaming Process:
 - Accurately weigh the isocyanate (Component B) in a separate container.
 - Add the isocyanate to the polyol blend and immediately begin vigorous mixing for a predetermined time (typically 5-10 seconds).
 - Quickly pour the reacting mixture into a mold.
 - Observe and record the cream time (start of foaming), gel time (formation of a tacky solid), and tack-free time (surface is no longer sticky).
- Curing and Characterization:
 - Allow the foam to cure at ambient or elevated temperature.
 - Once fully cured, the foam can be demolded and characterized for properties such as density, compressive strength, and thermal conductivity.

Curing Agent and Accelerator for Epoxy Resins

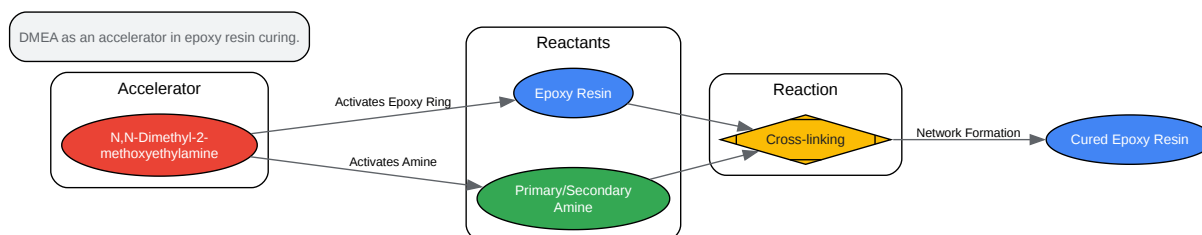
N,N-Dimethyl-2-methoxyethylamine also finds application as a curing agent and, more commonly, as an accelerator for the curing of epoxy resins with other hardeners.[3]

Mechanism of Action:

As a tertiary amine, DMEA can initiate the anionic homopolymerization of epoxy resins. The lone pair of electrons on the nitrogen atom attacks the electrophilic carbon of the oxirane ring, leading to ring-opening and the formation of a zwitterion. This zwitterion can then initiate a chain reaction with other epoxy monomers.

More frequently, DMEA is used as an accelerator in conjunction with other curing agents like primary or secondary amines. In this role, it facilitates the reaction between the epoxy resin and the primary/secondary amine hardener through a similar activation mechanism as in polyurethane catalysis, increasing the nucleophilicity of the amine hardener and the

electrophilicity of the epoxy group. The ether oxygen in DMEA can also contribute to this acceleration through hydrogen bonding with the amine hardener.



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DMEA as an accelerator in epoxy resin curing.

Intermediate in Organic Synthesis

The reactivity of the tertiary amine and the presence of the methoxy group make **N,N-Dimethyl-2-methoxyethylamine** a useful building block in organic synthesis, particularly for the introduction of the dimethylaminoethyl moiety. While extensive literature detailing its use in the synthesis of specific commercial pharmaceuticals and agrochemicals is not readily available in the public domain, its structural motifs are present in a number of biologically active molecules. Its utility as a precursor to other valuable intermediates, such as 1,3-dimethyl-2-imidazolidinone, has been noted.^[4]

Ligand in Transition Metal Catalysis

The presence of both a nitrogen and an oxygen donor atom in **N,N-Dimethyl-2-methoxyethylamine** suggests its potential to act as a bidentate ligand in coordination chemistry. While this application is less documented than its catalytic roles, the ability of DMEA to chelate to a metal center could find use in stabilizing catalytic species and influencing the selectivity of transition metal-catalyzed reactions. Further research in this area is warranted to fully explore the potential of DMEA as a ligand in homogeneous catalysis.

Synthesis

The industrial synthesis of **N,N-Dimethyl-2-methoxyethylamine** is not widely published in detail. However, a plausible and commonly employed route for the synthesis of similar amino ethers involves the Williamson ether synthesis. This would typically involve the reaction of the sodium salt of 2-(dimethylamino)ethanol with a methylating agent such as methyl iodide or dimethyl sulfate.

An alternative conceptual pathway could involve the reductive amination of 2-methoxyacetaldehyde with dimethylamine.

Safety and Handling

N,N-Dimethyl-2-methoxyethylamine is a flammable liquid and is harmful if swallowed.^[1] It can cause skin irritation and serious eye damage, and may cause respiratory irritation.^[1] Therefore, it is imperative to handle this chemical with appropriate safety precautions in a well-ventilated area, preferably a fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are essential.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin Protection: A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: If working outside of a fume hood or with large quantities, a respirator with an appropriate organic vapor cartridge is recommended.

Handling and Storage:

- Keep away from heat, sparks, and open flames.^[2]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.^[2]
- Ground and bond containers and receiving equipment to prevent static discharge.^[2]

Conclusion

N,N-Dimethyl-2-methoxyethylamine is a valuable and versatile chemical with significant applications in polymer chemistry and organic synthesis. Its role as a catalyst in the production of polyurethanes and as a curing agent for epoxy resins is well-established, driven by its unique structural features that allow for efficient activation of reactants. While its application as a synthetic intermediate and as a ligand in transition metal catalysis is less explored in publicly available literature, the chemical functionalities of DMEA suggest significant potential for further development in these areas. As with any reactive chemical, a thorough understanding of its properties and adherence to strict safety protocols are paramount for its successful and safe utilization in research and industrial settings.

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